

# Proper Disposal Procedures for D-Allose

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## Compound of Interest

Compound Name: D-Allose

Cat. No.: B117823

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This document provides comprehensive guidance on the proper disposal of **D-Allose**, a rare monosaccharide used in various research and development applications, including pharmaceuticals and nutritional science.<sup>[1][2][3]</sup> The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

## Hazard Assessment

According to available Safety Data Sheets (SDS), **D-Allose** is not classified as a hazardous substance or mixture.<sup>[4][5]</sup> However, it is crucial to handle all laboratory chemicals with care and to be aware of potential hazards, however minimal.

### Key Properties of D-Allose:

| Property               | Value                                                                 | Source               |
|------------------------|-----------------------------------------------------------------------|----------------------|
| Physical State         | White crystalline powder                                              | <sup>[1][6]</sup>    |
| Molecular Formula      | C <sub>6</sub> H <sub>12</sub> O <sub>6</sub>                         | <sup>[4][5]</sup>    |
| Molecular Weight       | 180.16 g/mol                                                          | <sup>[4][7]</sup>    |
| Hazard Classification  | Not a hazardous substance or mixture                                  | <sup>[4][5]</sup>    |
| Incompatible Materials | Strong oxidizing agents, strong acids/alkalis, strong reducing agents | <sup>[4][5][7]</sup> |

## Personal Protective Equipment (PPE)

Before handling **D-Allose** for disposal, ensure the following personal protective equipment is worn to minimize exposure:

- Gloves: Wear appropriate protective gloves.[\[6\]](#)
- Eye Protection: Use safety goggles with side protection.[\[5\]](#)
- Lab Coat: A standard lab coat is recommended to protect clothing.
- Respiratory Protection: If generating dust, a NIOSH- or CEN-certified respirator may be appropriate.[\[5\]](#)[\[6\]](#)

## Disposal Protocols

The appropriate disposal method for **D-Allose** depends on its physical state (solid or aqueous solution) and the quantity to be discarded. Always consult and adhere to your institution's specific waste management policies and local, state, and federal regulations.[\[4\]](#)[\[6\]](#)

Solid **D-Allose** waste, including unused product and contaminated materials like weighing paper, should be disposed of as non-hazardous solid waste.

Methodology:

- Containment: Collect solid **D-Allose** waste in a suitable, well-sealed container to prevent dust formation.[\[6\]](#)[\[7\]](#) The original container can be used if it is in good condition.[\[8\]](#)
- Labeling: Clearly label the container as "**D-Allose** waste, non-hazardous" or with your institution's required labeling for non-hazardous chemical waste.
- Storage: Store the waste container in a designated satellite accumulation area away from incompatible materials.[\[8\]](#)
- Disposal: Dispose of the container in the regular laboratory trash, unless your institution's guidelines or local regulations require a specific chemical waste stream for non-hazardous solids.[\[9\]](#)

Small quantities of dilute, aqueous solutions of **D-Allose** may be eligible for drain disposal, provided they meet specific criteria.

Methodology:

- Verification: Confirm that your local wastewater treatment regulations and institutional policies permit the drain disposal of non-hazardous, water-soluble carbohydrates.[8][9] **D-Allose** is not known to be harmful to aquatic life.[10]
- Neutralization (if applicable): Ensure the solution's pH is between 5.5 and 10.5 before disposal.[9] **D-Allose** solutions are expected to be near neutral, but if mixed with other reagents, pH adjustment may be necessary.
- Dilution: Flush the solution down a laboratory sink with a large volume of cold water (at least 20 parts water).[10] This helps to dilute the substance further in the wastewater system.
- Quantity Limits: Adhere to any daily limits on the quantity of chemicals that can be disposed of via the sanitary sewer system.[9][10] For larger volumes, consider disposal via the chemical waste stream as described for solids.

In the event of a **D-Allose** spill, follow these steps for cleanup and disposal.

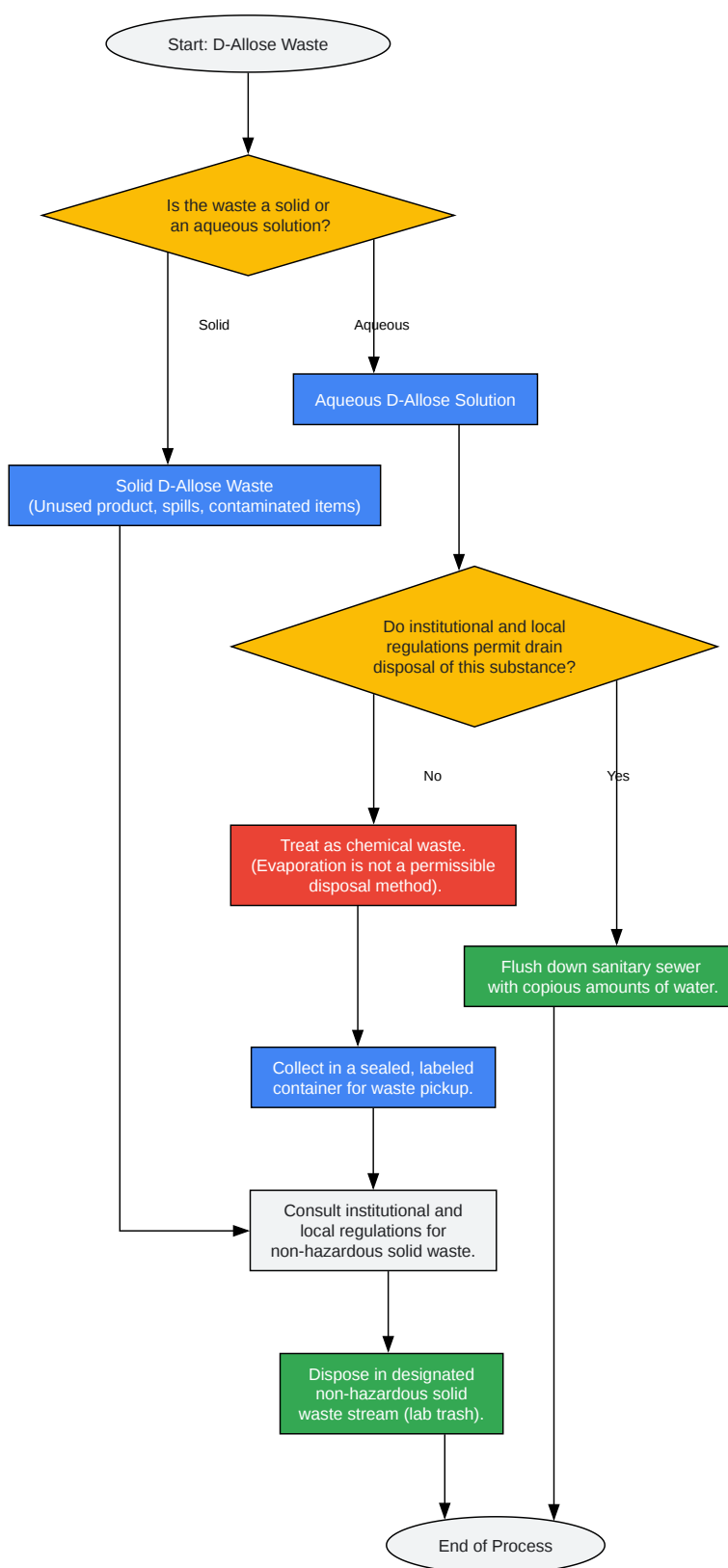
Methodology:

- Secure Area: Ensure adequate ventilation.[6]
- Contain Spill: For solid spills, prevent further dispersal of dust.
- Clean-up:
  - Solids: Carefully sweep or vacuum the spilled **D-Allose**. Avoid generating dust.[6][7]
  - Liquids: Absorb the solution with an inert material such as sand, diatomite, or universal binders.[4]
- Disposal of Cleanup Materials: Place the collected **D-Allose** and any contaminated absorbent materials into a sealed container.[6] Label and dispose of it as non-hazardous solid waste, following Protocol 3.1.

- Decontamination: Clean the spill area thoroughly with water.

## Waste Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **D-Allose**.



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Caption: Workflow for the proper disposal of **D-Allose** in a laboratory setting.

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